

Technical Support Center: Enhancing Truliner® Bond Strength to Denture Base Acrylics

Author: BenchChem Technical Support Team. Date: December 2025



This technical support center provides researchers, scientists, and drug development professionals with in-depth guidance on improving the bond strength of **Truliner**® to denture base acrylics. This resource consolidates key findings from scientific literature and manufacturer's instructions into a user-friendly question-and-answer format, complete with troubleshooting guides, experimental protocols, and data summaries.

Frequently Asked Questions (FAQs)

Q1: What is **Truliner**® and what are its primary applications?

Truliner® is a brand of denture relining material used to restore the fit of a denture.[1][2][3][4] [5][6][7] There are two main types: Original **Truliner**®, which is a PMMA (polymethyl methacrylate) based material, and New **Truliner**®, which is a PEMA (polyethyl methacrylate) based material.[4][5][6][8] Both are used for corrective relining of dentures, and Original **Truliner**® can also be used for repairs and orthodontic appliances.[3][5][7] It's important to note that the powders and liquids of Original and New **Truliner**® are not interchangeable.[1][3][4][5] [6][7]

Q2: What are the common causes of bond failure between **Truliner**® and denture base acrylics?

Bond failure between a soft liner and the denture base is a frequent clinical issue.[9][10] This failure can create a space for microbial growth and lead to the breakdown of the soft liner.[9] The primary reasons for bond failure include:



- Improper Surface Preparation: Inadequate roughening or contamination of the denture base surface can significantly weaken the bond.
- Chemical Incompatibility: The chemical composition of the liner and the denture base plays a
 crucial role in adhesion. Better bonding is generally achieved when the materials have
 similar chemical properties.[11]
- Polymerization Stresses: Stresses that develop during the polymerization of the reline material can compromise the bond interface.
- Water Sorption: Over time, water absorption can degrade the bond between the liner and the denture base.[12]
- Mechanical Stresses: The forces of mastication can lead to peeling and tearing at the bond interface.[13]

Troubleshooting Guide

Problem: My **Truliner**® reline is peeling away from the denture base.

This is a common sign of adhesive failure. Here are some potential causes and solutions:



Potential Cause	Troubleshooting Steps	
Inadequate Surface Roughening	According to the manufacturer's instructions for both Original and New Truliner®, the denture surface (2mm) and periphery should be roughened for optimal adhesion.[1][2] Research suggests that mechanical roughening can provide mechanical retention.[14]	
Contaminated Bonding Surface	Ensure the denture is thoroughly cleaned and dried before applying Truliner®.[1][2] Any moisture, oils, or debris can interfere with the chemical bond.	
Incorrect Mixing Ratio or Technique	Follow the manufacturer's instructions for the powder-to-liquid ratio and spatulate for the recommended time (30 seconds) until a honey-like consistency is achieved.[1][2]	
Premature Movement or Disturbance	After inserting the denture, have the patient close gently to align the occlusion and keep it in place until the material reaches a dough-like stage (approximately 1 minute).[1][2]	
Insufficient Curing	For Original Truliner®, it is recommended to use a pressure pot for a smoother, denser, and less porous reline.[5] New Truliner® chemically fuses to the denture in 15-20 minutes.[4][6]	

Experimental Protocols & Data

A critical factor in achieving a strong bond is the appropriate surface treatment of the denture base acrylic prior to applying the reline material. Various experimental methods have been investigated to enhance this bond.

Experimental Workflow for Surface Treatment Evaluation

The following diagram illustrates a typical experimental workflow for evaluating the effect of different surface treatments on the bond strength of a soft liner to a denture base.





Click to download full resolution via product page

Diagram 1: Experimental workflow for evaluating surface treatments.

Summary of Surface Treatment Effects on Bond Strength

Various studies have quantified the impact of different surface treatments on the bond strength of soft liners to denture base acrylics. The following table summarizes some of these findings.



Surface Treatment	Effect on Bond Strength	Quantitative Data (Example)	Reference
None (Control)	Baseline for comparison.	Tensile Bond Strength: Varies by material	[9][10][15]
Monomer (MMA) Application	Generally increases bond strength.[14][15] [16][17]	Monomer application resulted in the highest tensile bond strength $(3.1 \pm 0.5 \text{ MPa})$ for one silicone liner.[15]	[14][15][16][17]
Sandblasting (Airborne Particle Abrasion)	Results are conflicting. Some studies show an increase, while others report no significant difference or even a decrease in bond strength.[13][18][19]	One study found sandblasting increased peel strength for conventional acrylics, but not significantly. [13] Another metaanalysis concluded sandblasting would not lead to a significant increase in bond strength.[18]	[13][18][19]
Acid Etching (e.g., Phosphoric Acid)	Can increase bond strength.[10]	36% phosphoric acid etching increased the tensile bond strength of a silicone-based liner.[10]	[10]
Laser Treatment (e.g., Er:YAG)	Can increase bond strength.[9]	Er:YAG laser treatment significantly increased tensile bond strength.[9]	[9]
Chemical Agents (e.g., Ethyl Acetate)	Can significantly increase peel strength.[19]	Ethyl acetate treatment resulted in the highest peel	[19]



strength values (4.5138 N/mm).[19]

Detailed Experimental Protocol: Tensile Bond Strength Testing

This protocol is a generalized procedure based on methodologies described in the literature for testing the tensile bond strength of soft liners to denture base acrylics.[9][10][15]

- Specimen Preparation:
 - Fabricate dumbbell-shaped or cylindrical specimens from heat-polymerized PMMA denture base resin.
 - Create a standardized gap (e.g., 3 mm) in the center of each specimen to be filled with the reline material.
- Surface Treatment:
 - Divide the specimens into experimental groups, each receiving a different surface treatment (e.g., control, monomer application, sandblasting).
 - Apply the respective surface treatment to the bonding surfaces of the PMMA specimens according to the specific parameters of the study (e.g., duration of monomer application, sandblasting pressure, and particle size).
- Reline Material Application:
 - Mix the Truliner® according to the manufacturer's instructions.
 - Apply the mixed material into the gap of the PMMA specimens.
 - Ensure complete filling and remove any excess material.
- Curing and Storage:
 - Polymerize the Truliner® as per the manufacturer's directions.

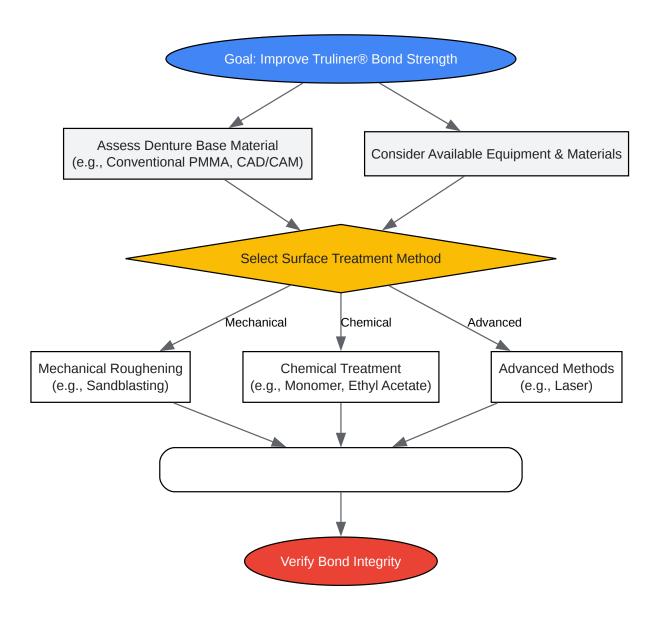


- Store the bonded specimens in distilled water at 37°C for a specified period (e.g., 24 hours or 1 week) to simulate oral conditions.[9][10]
- · Tensile Testing:
 - Mount the specimens in a universal testing machine.
 - Apply a tensile load at a constant crosshead speed (e.g., 5 mm/min) until failure occurs.[9]
- Data Analysis:
 - Record the maximum load at failure in Newtons (N).
 - Calculate the tensile bond strength in megapascals (MPa) by dividing the failure load by the cross-sectional area of the bond.
 - Analyze the data statistically to determine significant differences between the treatment groups.

Signaling Pathways and Logical Relationships

The decision-making process for selecting a surface treatment to improve bond strength can be visualized as a logical flow.





Click to download full resolution via product page

Diagram 2: Decision-making for surface treatment selection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

Troubleshooting & Optimization





- 1. dental.keystoneindustries.com [dental.keystoneindustries.com]
- 2. cargus.com [cargus.com]
- 3. Bosworth Original Truliner Denture Relining | Noble Dental Supplies | Updated 2023 [nobledentalsupplies.com]
- 4. New Truliner® PEMA Denture Corrective Relining Material Bosworth | Cargus International Dental Supplies [cargus.com]
- 5. dental.keystoneindustries.com [dental.keystoneindustries.com]
- 6. dental.keystoneindustries.com [dental.keystoneindustries.com]
- 7. Original Truliner® Bosworth | Cargus International Dental Supplies [cargus.com]
- 8. Keystone Industries New Truliner Bonding Liquid 10cc [dentalcity.com]
- 9. oraljournal.com [oraljournal.com]
- 10. Effect of surface treatments on the bond strength of soft denture lining materials to an acrylic resin denture base PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Denture Liners: A Systematic Review Relative to Adhesion and Mechanical Properties -PMC [pmc.ncbi.nlm.nih.gov]
- 12. ijoprd.com [ijoprd.com]
- 13. knowledge.lancashire.ac.uk [knowledge.lancashire.ac.uk]
- 14. Comparative Evaluation of Tensile Bond Strength between Silicon Soft Liners and Processed Denture Base Resin Conditioned by Three Modes of Surface Treatment: An Invitro Study PMC [pmc.ncbi.nlm.nih.gov]
- 15. Comparison of Tensile Bond Strength of Soft Liners to an Acrylic Resin Denture Base with Various Curing Methods and Surface Treatments PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Effect of monomer treatment and polymerisation methods on the bond strength of resin teeth to denture base material PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. The Effect of Sandblasting on Bond Strength of Soft Liners to Denture Base Resins: A Systematic Review and Meta-Analysis of In Vitro Studies PMC [pmc.ncbi.nlm.nih.gov]
- 19. easpublisher.com [easpublisher.com]
- To cite this document: BenchChem. [Technical Support Center: Enhancing Truliner® Bond Strength to Denture Base Acrylics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166193#improving-the-bond-strength-of-truliner-to-denture-base-acrylics]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com